

Molecular structure and chemical properties of Triclopyr ester

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An In-depth Technical Guide to the Molecular Structure and Chemical Properties of **Triclopyr Ester**

Introduction

Triclopyr butoxyethyl ester is a selective, systemic herbicide used for the control of woody plants and broadleaf weeds.[1][2] It belongs to the pyridine family of herbicides and functions as a synthetic auxin, mimicking the action of the plant growth hormone indole-3-acetic acid.[3] [4][5] This guide provides a detailed overview of its molecular structure, chemical properties, mechanism of action, and the experimental protocols for its synthesis and analysis.

Molecular Structure

Triclopyr butoxyethyl ester is chemically known as 2-butoxyethyl [(3,5,6-trichloropyridin-2-yl)oxy]acetate.[6] Its chemical structure consists of a trichlorinated pyridine ring linked through an oxyacetic acid group to a butoxyethyl ester.

Key Identifiers:

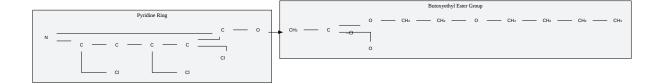
• IUPAC Name: 2-Butoxyethyl [(3,5,6-trichloropyridin-2-yl)oxy]acetate[6]

CAS Number: 64700-56-7[7][8]

Chemical Formula: C13H16Cl3NO4[7][8][9]



- Molecular Weight: 356.63 g/mol [6][7]
- Canonical SMILES: CCCCOCCOC(=0)COC1=NC(=C(C=C1Cl)Cl)Cl[9]



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Caption: Molecular structure of Triclopyr butoxyethyl ester.

Chemical Properties

The physicochemical properties of Triclopyr butoxyethyl ester are summarized in the table below. These properties influence its environmental fate and behavior.

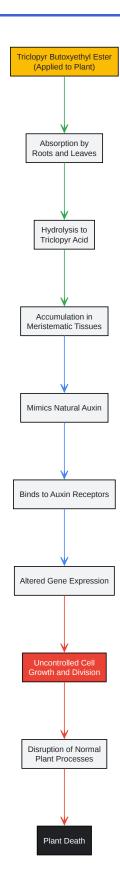


Property	Value	Reference
Physical State	Yellow Liquid	[10]
Boiling Point	421.7 ± 40.0 °C (Predicted)	[7][8]
Freezing Point	-32 °C	[10]
Density	1.331 ± 0.06 g/cm ³ (Predicted)	[7][8]
Vapor Pressure	$1\mathrm{x}10^{-6}$ hPa at 25 °C	[10]
Water Solubility	23 mg/L	[5]
Log P (octanol-water partition coefficient)	4.62 at pH 7	[10]

Mechanism of Action: Synthetic Auxin Pathway

Triclopyr is a synthetic auxin herbicide.[3][5] It mimics the plant growth hormone auxin, leading to uncontrolled and disorganized cell growth and division in susceptible plants.[1][2] The ester form is readily absorbed by the leaves and roots and is then hydrolyzed to the active triclopyr acid within the plant.[3] The accumulation of the acid in meristematic tissues disrupts normal growth processes, ultimately causing plant death.[3][11]





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Caption: Mechanism of action of Triclopyr butoxyethyl ester.



Experimental Protocols Synthesis of Triclopyr Butoxyethyl Ester

Several methods for the synthesis of Triclopyr butoxyethyl ester have been patented. A common laboratory-scale synthesis involves a two-step process.

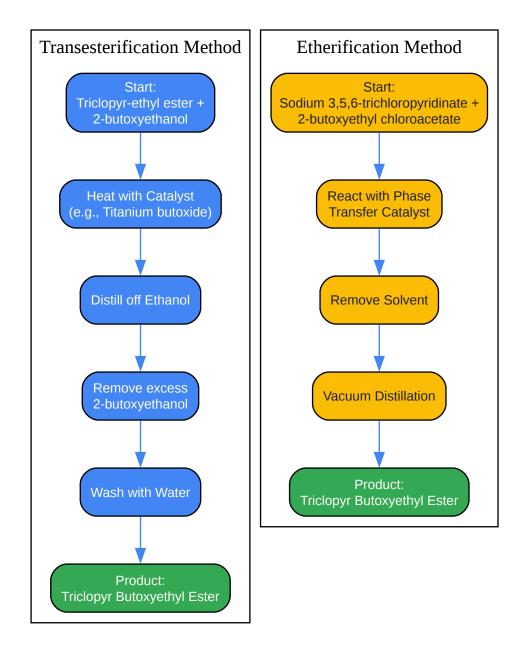
Method 1: Transesterification This process involves the reaction of a lower alkyl ester of triclopyr (e.g., methyl or ethyl ester) with 2-butoxyethanol in the presence of a catalyst.[12]

- Reaction Setup: A mixture of triclopyr-ethyl ester and 2-butoxyethanol is heated.
- Catalysis: A catalyst such as titanium n-butoxide, methanesulfonic acid, or p-toluenesulfonic acid is added to the mixture.[12]
- Reaction and Distillation: The mixture is heated, and the ethanol formed during the transesterification reaction is continuously removed by distillation to drive the reaction to completion.
- Purification: Excess 2-butoxyethanol is removed by distillation. The remaining reaction mass is washed with water to remove the catalyst, yielding Triclopyr butoxyethyl ester.[12]

Method 2: Etherification This method involves the reaction of the sodium salt of 3,5,6-trichloro-2-pyridinol with 2-butoxyethyl chloroacetate.[13][14]

- Reactant Preparation: The sodium salt of 3,5,6-trichloro-2-pyridinol is prepared. 2butoxyethyl chloroacetate is synthesized by reacting chloroacetic acid with 2-butoxyethanol.
 [13]
- Reaction: The sodium salt and 2-butoxyethyl chloroacetate are reacted, often in the
 presence of a phase transfer catalyst like tetrabutylammonium bromide and a solvent.[12]
 [14]
- Purification: The solvent is removed by distillation, and the final product, Triclopyr butoxyethyl ester, is purified by vacuum distillation.[13]





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Caption: Synthesis workflows for Triclopyr butoxyethyl ester.

Analytical Methodology: High-Performance Liquid Chromatography (HPLC)

A common method for the quantitative analysis of Triclopyr butoxyethyl ester is reverse-phase High-Performance Liquid Chromatography (HPLC) with UV detection.[15]



- 1. Instrumentation and Conditions:
- Chromatograph: A high-performance liquid chromatograph equipped with a Diode Array Detector (DAD).[15]
- Column: C18 reverse-phase column (e.g., Symmetryshield™ RP18, 250 mm x 3.9 mm, 5 μm).[15]
- Mobile Phase: A mixture of methanol and water, typically in an 85:15 (v/v) ratio.[15]
- Flow Rate: 1.0 mL/min.[15]
- Column Temperature: 25 °C (room temperature).[15]
- Detector Wavelength: 235 nm.[15]
- Injection Volume: 5 μL.[15]
- 2. Standard and Sample Preparation:
- Standard Solution: Accurately weigh approximately 0.05 g of a Triclopyr butoxyethyl ester standard into a 50 mL volumetric flask. Dissolve in methanol and dilute to the mark.[15]
- Sample Solution: Accurately weigh approximately 0.05 g of the sample into a 50 mL volumetric flask. Dissolve in methanol, dilute to the mark, and filter through a 0.45 μm membrane before injection.[15]
- 3. Determination and Calculation:
- Inject the standard solution until the relative variation of peak areas between two consecutive injections is less than 1.5%.
- · Inject the sample solutions.
- The concentration of Triclopyr butoxyethyl ester in the sample is determined by comparing the peak area of the sample to that of the standard using an external standard calculation.
 [15]



For analysis in complex matrices like leaf tissue: An initial extraction and cleanup procedure is required. This may involve:

- Extraction of the tissue with a solvent such as diethyl ether.[16]
- Oxidation of sample contaminants.[16]
- Column chromatography on basic alumina to separate the triclopyr acid (after hydrolysis of the ester) from other matrix components.[16]

Conclusion

Triclopyr butoxyethyl ester is a potent herbicide with a well-understood mechanism of action. Its chemical and physical properties dictate its application methods and environmental behavior. The synthesis and analytical protocols outlined in this guide provide a foundation for researchers and professionals working with this compound. Adherence to established methodologies is crucial for obtaining reliable and reproducible results in both research and quality control settings.

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